

4-Oxohexanal (C6H10O2): A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Oxohexanal

Cat. No.: B8731499

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Oxohexanal** (C6H10O2), a dicarbonyl compound with significant implications in cellular biology and pathology. This document outlines its chemical properties, provides detailed experimental protocols for its synthesis and analysis, and explores its role as a lipid peroxidation product and its impact on cellular signaling pathways.

Core Data and Properties

4-Oxohexanal is a keto-aldehyde with the molecular formula C6H10O2. Its structure features both a ketone and an aldehyde functional group, making it a reactive molecule with the potential to participate in a variety of chemical and biological reactions.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C6H10O2	
Molecular Weight	114.14 g/mol	
IUPAC Name	4-oxohexanal	
CAS Number	25346-59-2	
Appearance	Not available	
Boiling Point	Not available	
Melting Point	Not available	
Solubility	Not available	

Spectroscopic Data (Predicted)

Technique	Expected Peaks and Features
¹ H NMR	Signals for aldehydic proton (CHO) around 9-10 ppm, protons alpha to the carbonyl groups, and aliphatic protons.
¹³ C NMR	Resonances for the two carbonyl carbons (aldehyde and ketone) in the range of 190-220 ppm, and signals for the aliphatic carbons.
Mass Spectrometry	Molecular ion peak (M ⁺) at m/z = 114. Characteristic fragmentation patterns for aldehydes and ketones, including alpha-cleavage and McLafferty rearrangement.
Infrared (IR) Spectroscopy	Strong absorption bands for the C=O stretching of both the aldehyde and ketone functionalities, typically in the region of 1680-1740 cm ⁻¹ .

Experimental Protocols

Synthesis of 4-Oxohexanal

A general and efficient method for the synthesis of γ -oxoaldehydes like **4-Oxohexanal** involves the radical addition of an aldehyde to an α,β -unsaturated ketone. The following protocol is adapted from a general procedure for the synthesis of γ -oxoaldehydes.

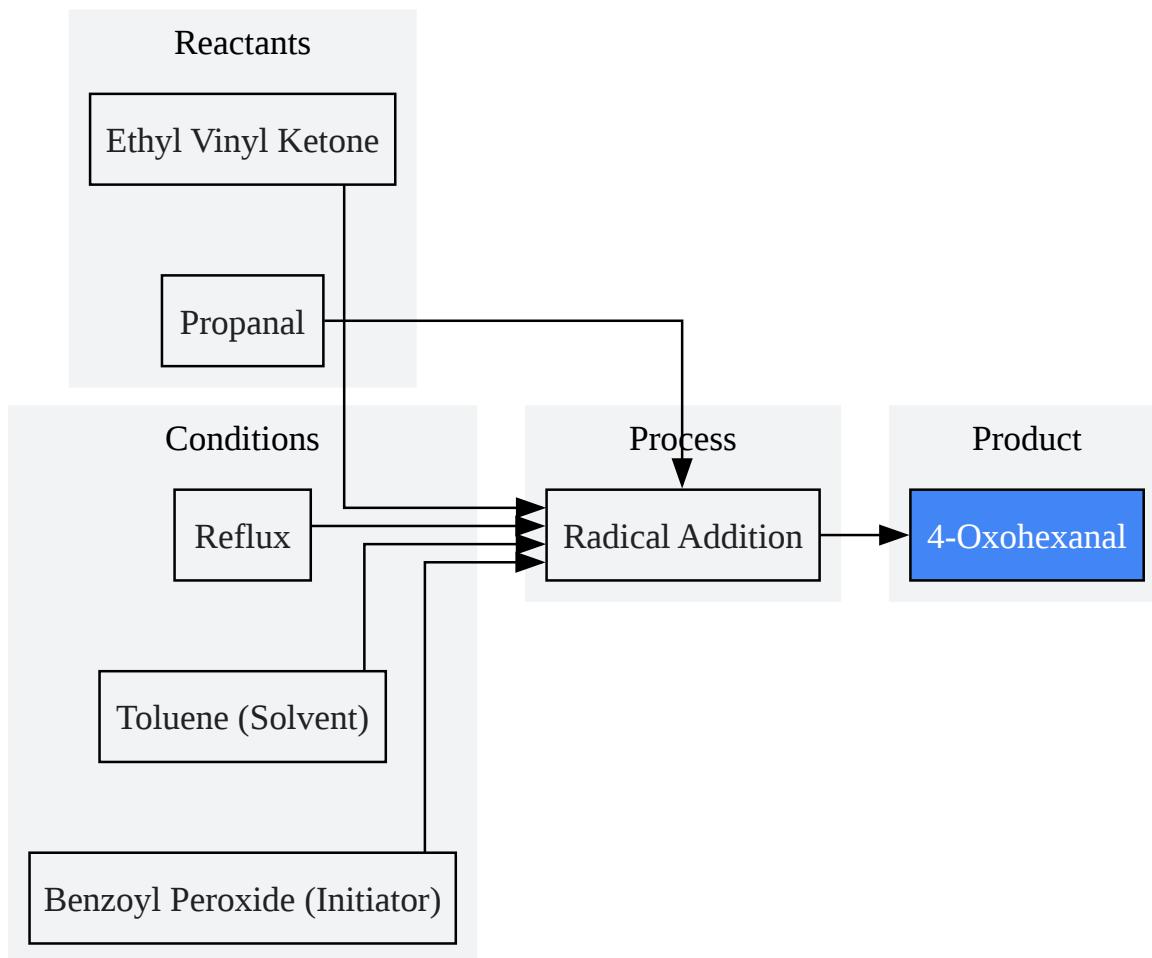
Materials:

- Propanal (propionaldehyde)
- Ethyl vinyl ketone
- Benzoyl peroxide (initiator)
- Anhydrous toluene (solvent)
- Inert gas (Nitrogen or Argon)
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)
- Silica gel for column chromatography
- Hexane and ethyl acetate for chromatography

Procedure:

- Reaction Setup: A solution of propanal (1.5 equivalents) in anhydrous toluene is prepared in a round-bottom flask under an inert atmosphere.
- Initiation: A catalytic amount of benzoyl peroxide (0.1 equivalents) is added to the solution.
- Addition of Alkene: Ethyl vinyl ketone (1 equivalent) is added dropwise to the reaction mixture at room temperature with vigorous stirring.
- Reaction: The reaction mixture is heated to reflux (approximately 110°C) and stirred for 12-24 hours. The progress of the reaction should be monitored by thin-layer chromatography (TLC).

- **Workup:** After the reaction is complete, the solvent is removed under reduced pressure. The crude product is then purified by silica gel column chromatography using a hexane-ethyl acetate gradient to yield pure **4-oxohexanal**.
- **Characterization:** The structure and purity of the synthesized **4-Oxohexanal** should be confirmed using ^1H NMR, ^{13}C NMR, Mass Spectrometry, and IR Spectroscopy.



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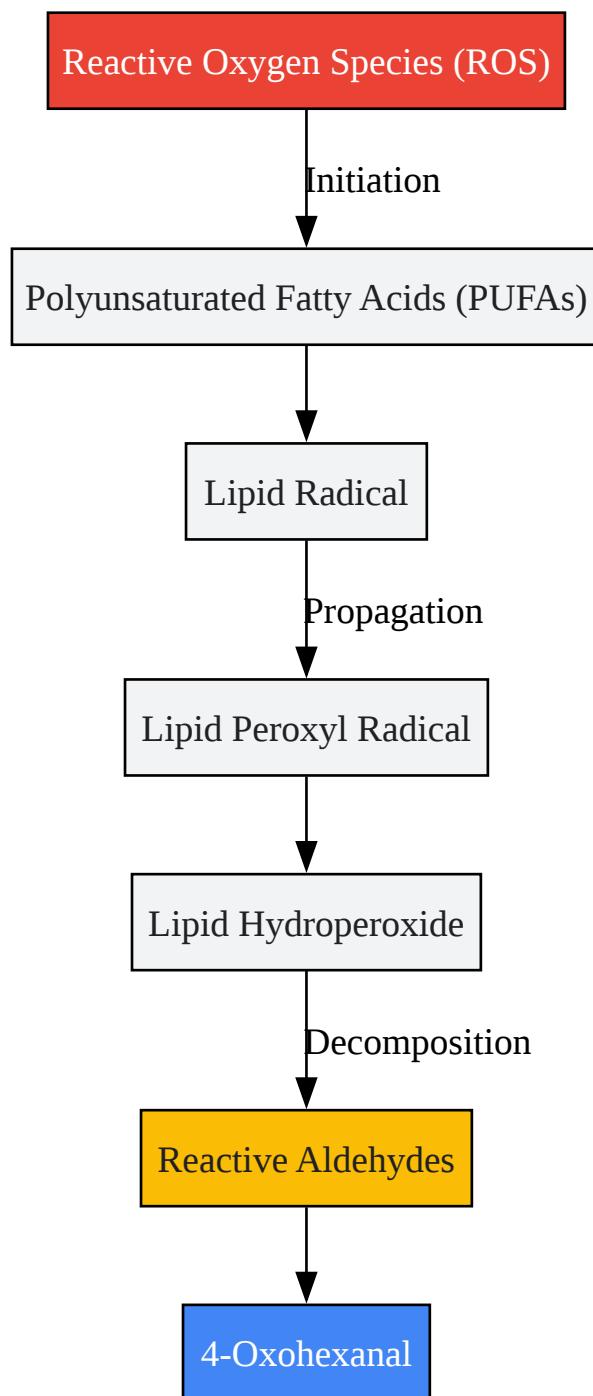
Caption: Synthesis of **4-Oxohexanal** via radical addition.

Biological Significance and Signaling Pathways

4-Oxohexanal is a product of lipid peroxidation, a process where cellular lipids are oxidatively degraded by reactive oxygen species (ROS).^[1] This process is implicated in a wide range of diseases, including cardiovascular diseases, neurodegenerative disorders, and cancer.^[2] The reactivity of **4-Oxohexanal**, particularly its α,β -unsaturated aldehyde moiety, allows it to readily form adducts with cellular macromolecules such as proteins and DNA, leading to cellular dysfunction and cytotoxicity.

Lipid Peroxidation and Formation of 4-Oxohexanal

Polyunsaturated fatty acids (PUFAs) within cellular membranes are particularly susceptible to attack by ROS, initiating a chain reaction that produces a variety of reactive aldehydes, including **4-Oxohexanal**.



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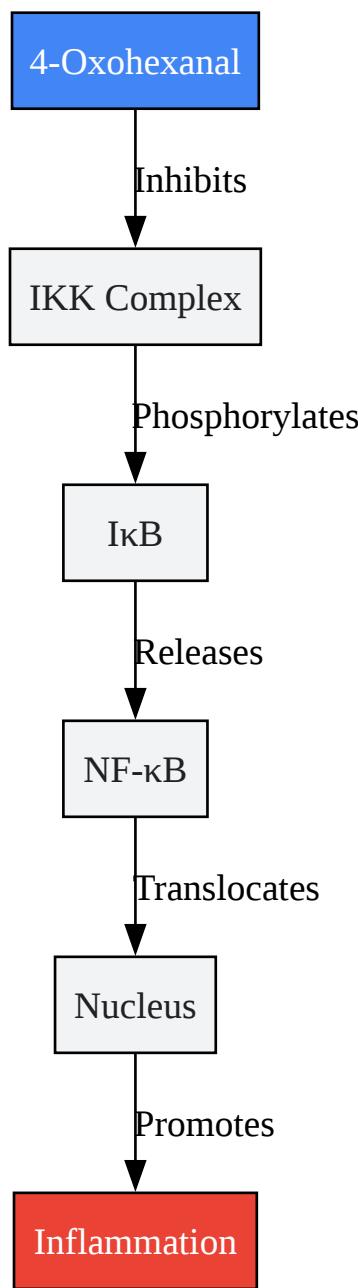
Caption: Formation of **4-Oxohexanal** from lipid peroxidation.

Modulation of Cellular Signaling Pathways

As an electrophilic species, **4-Oxohexanal** can modulate various cellular signaling pathways, primarily through covalent modification of key signaling proteins. This can lead to either adaptive cellular responses or, at higher concentrations, cellular damage and apoptosis.

NF-κB Signaling Pathway:

Electrophilic aldehydes can inhibit the NF-κB signaling pathway, a critical regulator of inflammation and immunity.^[2] They can directly modify components of the IKK complex or NF-κB itself, preventing its translocation to the nucleus and subsequent transcription of pro-inflammatory genes.



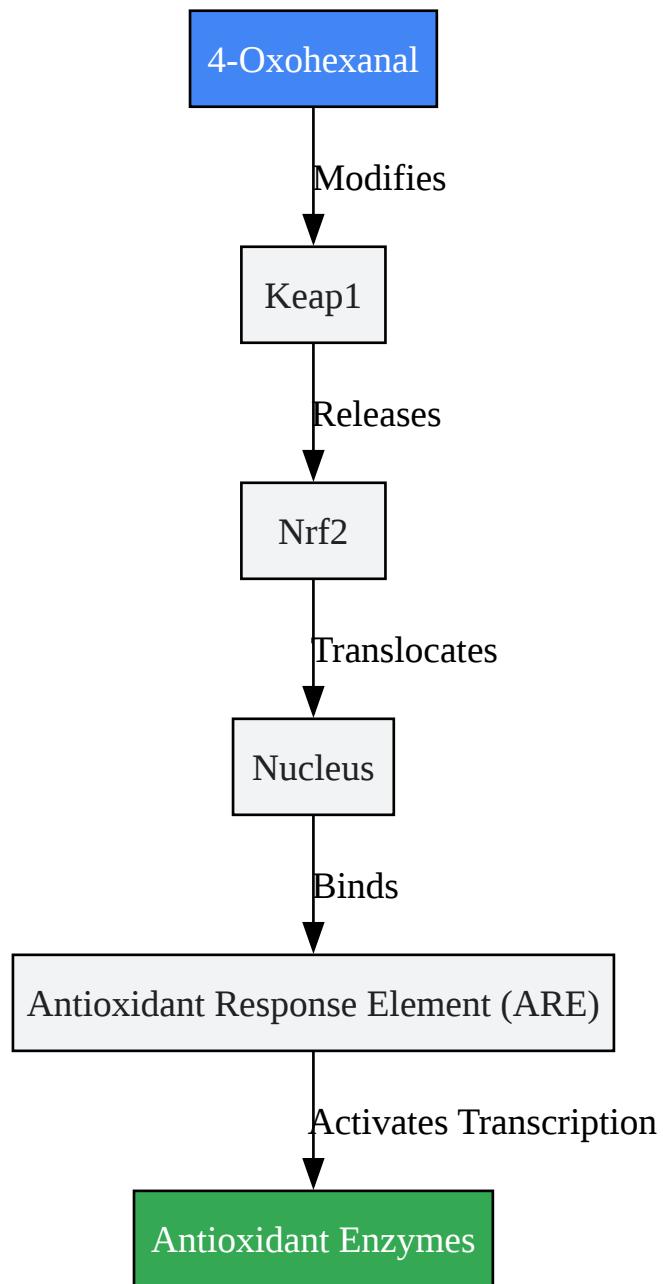
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Caption: Inhibition of the NF-κB pathway by **4-Oxohexanal**.

Nrf2-ARE Signaling Pathway:

Conversely, electrophilic aldehydes can activate the Nrf2-ARE pathway, a primary cellular defense mechanism against oxidative stress.[3] By modifying Keap1, the repressor of Nrf2,

these aldehydes promote the nuclear translocation of Nrf2 and the expression of antioxidant and detoxification enzymes.



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Caption: Activation of the Nrf2-ARE pathway by **4-Oxohexanal**.

Conclusion

4-Oxohexanal is a reactive dicarbonyl compound that plays a dual role in cellular biology. As a product of lipid peroxidation, it can contribute to cellular damage and the pathogenesis of various diseases. However, it can also act as a signaling molecule, modulating key pathways involved in inflammation and oxidative stress. Further research into the specific interactions and downstream effects of **4-Oxohexanal** is crucial for understanding its role in health and disease and for the development of novel therapeutic strategies targeting pathways affected by lipid peroxidation.

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- To cite this document: BenchChem. [4-Oxohexanal (C₆H₁₀O₂): A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8731499#4-oxohexanal-molecular-formula-c6h10o2>]

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